

Technical Safety & Handling Guide: 2-Methyl-4-(2-methylphenyl)-1-butene

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Compound of Interest

Compound Name: 2-Methyl-4-(2-methylphenyl)-1-butene

CAS No.: 731772-15-9

Cat. No.: B1319142

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CAS Registry Number: 731772-15-9 Document Type: Technical Whitepaper & Safety Analysis
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Executive Summary & Chemical Identity

2-Methyl-4-(2-methylphenyl)-1-butene is a specialized C12 aromatic-alkene building block used primarily in the synthesis of complex organic frameworks, pharmaceutical intermediates, and potentially as a precursor in fragrance chemistry. Its structure features a terminal 1,1-disubstituted alkene (isobutylene moiety) tethered to an ortho-substituted toluene ring.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's reactivity, stability, and handling protocols.

Chemical Characterization

Parameter	Specification
IUPAC Name	1-(3-methyl-3-buten-1-yl)-2-methylbenzene
Common Synonyms	2-Methyl-4-(o-tolyl)-1-butene; o-Tolyl-isopentenyl analog
Molecular Formula	C ₁₂ H ₁₆
Molecular Weight	160.26 g/mol
SMILES	<chem>CC1=CC=CC=C1CCC(=C)C</chem>
Physical State	Colorless to pale yellow liquid
Predicted Boiling Point	~215–225 °C (at 760 mmHg)
Predicted Density	0.88 ± 0.05 g/cm ³

Hazard Identification & Toxicology (GHS Analysis)

Note: As a specialized research chemical, specific toxicological data may be sparse. The following classification is derived from Structure-Activity Relationships (SAR) of structurally similar alkylbenzenes and terminal alkenes.

Core Hazards

The compound combines the lipophilicity of an aromatic hydrocarbon with the reactivity of a terminal alkene.

- Aspiration Hazard (Category 1): Due to its likely low viscosity and surface tension, ingestion can lead to severe chemical pneumonitis.
- Skin Irritation (Category 2): Solvents of this class strip dermal lipids, causing irritation and dermatitis upon repeated exposure.
- Aquatic Toxicity (Chronic Category 2): High LogP (predicted >4.0) suggests bioaccumulation potential and toxicity to aquatic life.

Reactivity Alerts

- **Peroxide Formation:** While less prone than ethers, the allylic positions (adjacent to the double bond) and benzylic positions are susceptible to autoxidation upon prolonged exposure to air, forming hydroperoxides.
- **Polymerization:** The terminal 1,1-disubstituted alkene is susceptible to acid-catalyzed polymerization or dimerization, particularly in the presence of Lewis acids (e.g., AlCl_3 , BF_3).

Handling, Storage & Stability Protocols

Directive: Treat as a high-value, reactive intermediate. Do not store under ambient atmospheric conditions for extended periods.

Storage Architecture

- **Atmosphere:** Store under Argon or Nitrogen blanket.
- **Temperature:** Refrigeration (2–8 °C) recommended to inhibit slow oxidation or oligomerization.
- **Container:** Amber glass with Teflon-lined caps to prevent photochemical degradation and cap liner leaching.

Experimental Handling (The "Self-Validating" Protocol)

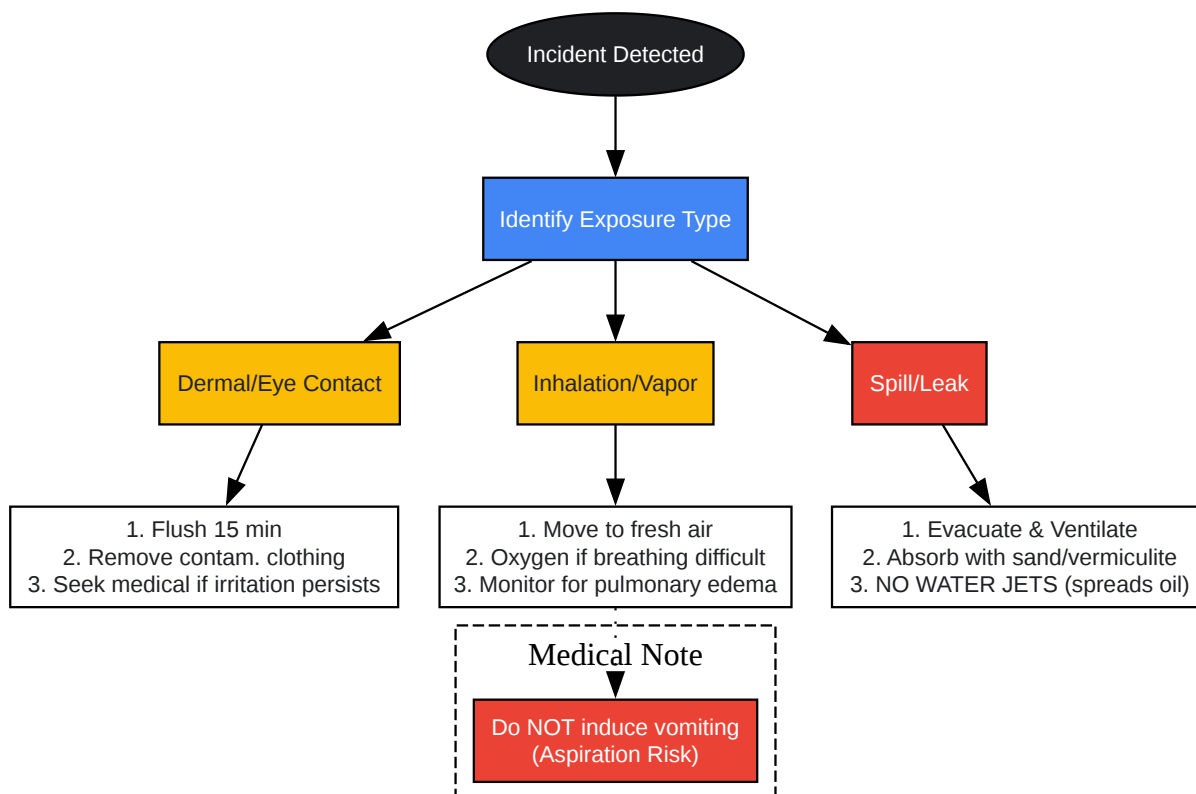
When using this reagent in synthesis (e.g., Heck coupling, hydroboration), ensure the quality of the material before commitment to the batch.

Pre-Reaction Validation Step:

- **TLC Check:** Run on Silica Gel (Hexane:EtOAc 95:5). The alkene should appear as a single UV-active spot (254 nm) and stain with KMnO_4 (brown spot indicating unsaturation).
- **Peroxide Test:** If the bottle has been opened previously, test with starch-iodide paper. A blue result indicates peroxide accumulation; purification via silica plug filtration is required.

Emergency Response & First Aid

This decision tree outlines the critical response steps for exposure or containment failure.



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Figure 1: Emergency Response Decision Tree for Hydrocarbon Exposure.

Synthesis & Reactivity Pathways

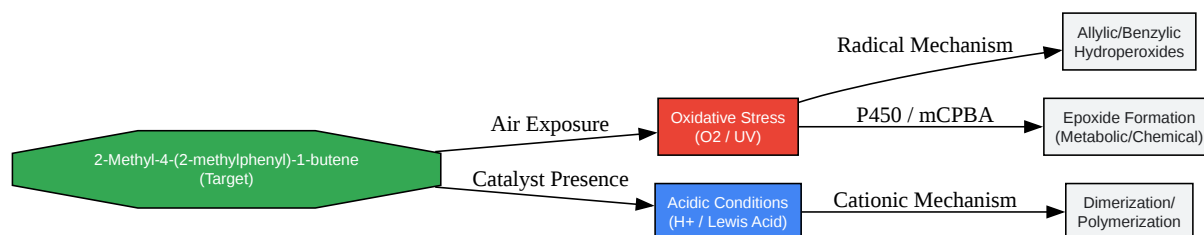
Understanding how **2-Methyl-4-(2-methylphenyl)-1-butene** is synthesized and how it degrades is crucial for troubleshooting experimental failures.

Synthesis Logic

The compound is typically accessed via Grignard Coupling or Suzuki-Miyaura Cross-Coupling. A common robust route involves the coupling of o-tolylmagnesium bromide with a methallyl electrophile extended by one carbon unit, or via a Wittig reaction.

Degradation & Reactivity Map

The following diagram illustrates the chemical fate of the molecule under stress conditions (Oxidation vs. Acidic conditions).



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Figure 2: Reactivity and degradation pathways. Note the susceptibility to both radical oxidation and cationic polymerization.

Ecological & Disposal Considerations

- **Ecotoxicity:** As a C₁₂ hydrocarbon, this compound is expected to have low water solubility (<1 mg/L) and high adsorption to soil sediment. It is toxic to aquatic organisms with long-lasting effects.
- **Disposal:**
 - DO NOT discharge into drains or sewage systems.
 - Collect as Halogen-Free Organic Waste.
 - Incineration in a licensed chemical destructor equipped with an afterburner and scrubber is the mandatory disposal method.

References

- Sigma-Aldrich. (2024). Product Specification: **2-Methyl-4-(2-methylphenyl)-1-butene** (CAS 731772-15-9).[\[1\]Link](#)

- PubChem. (2024). Compound Summary: **2-Methyl-4-(2-methylphenyl)-1-butene**.^[1] National Library of Medicine. [Link](#)
- GHS. (2023). Globally Harmonized System of Classification and Labelling of Chemicals (GHS). United Nations. [Link](#)
- Carey, F. A., & Sundberg, R. J. (2007). Advanced Organic Chemistry: Part A: Structure and Mechanisms. Springer.^{[2][3]} (Reference for alkene oxidation/polymerization mechanisms).

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Sources

- 1. 1194-56-5[1-Methyleneindane]BLD Pharm [bldpharm.com]
- 2. [(1E)-3-methyl-1,3-butadienyl]benzene | C₁₁H₁₂ | CID 10701942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzene, (3-methyl-2-butenyl)- | C₁₁H₁₄ | CID 20572 - PubChem [pubchem.ncbi.nlm.nih.gov]
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